

Personal protective equipment for handling 4-Methoxy-N,N-dimethylaniline

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Compound of Interest

Compound Name: 4-Methoxy-N,N-dimethylaniline

Cat. No.: B1210411

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Essential Safety and Handling Guide for 4-Methoxy-N,N-dimethylaniline

This guide provides immediate and essential safety protocols for handling **4-Methoxy-N,N-dimethylaniline** (CAS No. 701-56-4) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks.

Hazard Identification and Classification

4-Methoxy-N,N-dimethylaniline is classified with the following hazards:

- Acute Oral Toxicity, Category 4: Harmful if swallowed.[1]
- Acute Inhalation Toxicity, Category 4: Harmful if inhaled.[1]
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation, Category 2: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure, Category 3: May cause respiratory irritation.[1][2]

Quantitative Safety Data

While specific quantitative safety data for **4-Methoxy-N,N-dimethylaniline** is limited, the following tables provide available data and information for structurally similar compounds to guide risk assessment.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
Appearance	White to light yellow powder or crystal.
Storage Temperature	Room temperature, in a dry, well-ventilated place. [2] [3]

Toxicological Data

No specific LD50 data is available for **4-Methoxy-N,N-dimethylaniline**. The following data is for a structurally similar compound, 4-Amino-N,N-dimethylaniline.

Endpoint	Value	Species
LD50 Oral	30 mg/kg	Mouse

Occupational Exposure Limits

No specific occupational exposure limits have been established for **4-Methoxy-N,N-dimethylaniline**. The following data is for the related compound N,N-Dimethylaniline and should be used as a reference for control measures.

Organization	TWA	STEL
OSHA (PEL)	5 ppm	-
NIOSH (REL)	5 ppm	10 ppm
ACGIH (TLV)	5 ppm	10 ppm

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent all routes of exposure.

Protection Type	Recommended Equipment	Specifications and Purpose
Eye and Face Protection	Chemical safety goggles and face shield	Goggles must conform to EN166 or NIOSH standards. A face shield should be worn over goggles when there is a risk of splashing. [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	No specific breakthrough time data is available. Inspect gloves before each use and dispose of them immediately after contamination or at the end of a task. Use proper glove removal technique to avoid skin contact. [2]
Body Protection	Chemical-resistant lab coat or coveralls	To prevent skin contact.
Respiratory Protection	NIOSH-approved respirator	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. [2] For higher-level protection or in poorly ventilated areas, use an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridge. [2]

Operational and Disposal Plans Safe Handling Protocol

Adherence to the following step-by-step protocol is crucial for minimizing exposure during the handling of **4-Methoxy-N,N-dimethylaniline**.

- Preparation:
 - Work in a properly functioning and certified chemical fume hood.
 - Cover the work surface with disposable absorbent pads.
 - Ensure an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting work.
 - Don all required personal protective equipment.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within the chemical fume hood.
 - Use a dedicated, clean spatula for transferring the solid material.
 - Handle the compound gently to avoid creating dust.
 - Close the container tightly immediately after use.
- Dissolution:
 - Add solvent to the vessel containing the compound slowly to prevent splashing.
 - If necessary, use gentle agitation (e.g., magnetic stirrer) to aid dissolution.
 - Keep the container covered as much as possible during this process.
- Post-Handling:
 - Decontaminate all equipment and the work surface thoroughly.
 - Properly dispose of all contaminated disposable materials.

- Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures

Situation	Action
Skin Contact	Immediately wash the affected area with plenty of soap and water. [2] Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. [2] Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., sand, vermiculite). Sweep up the absorbed material and place it in a sealed container for disposal. [2] Do not let the product enter drains. [2]

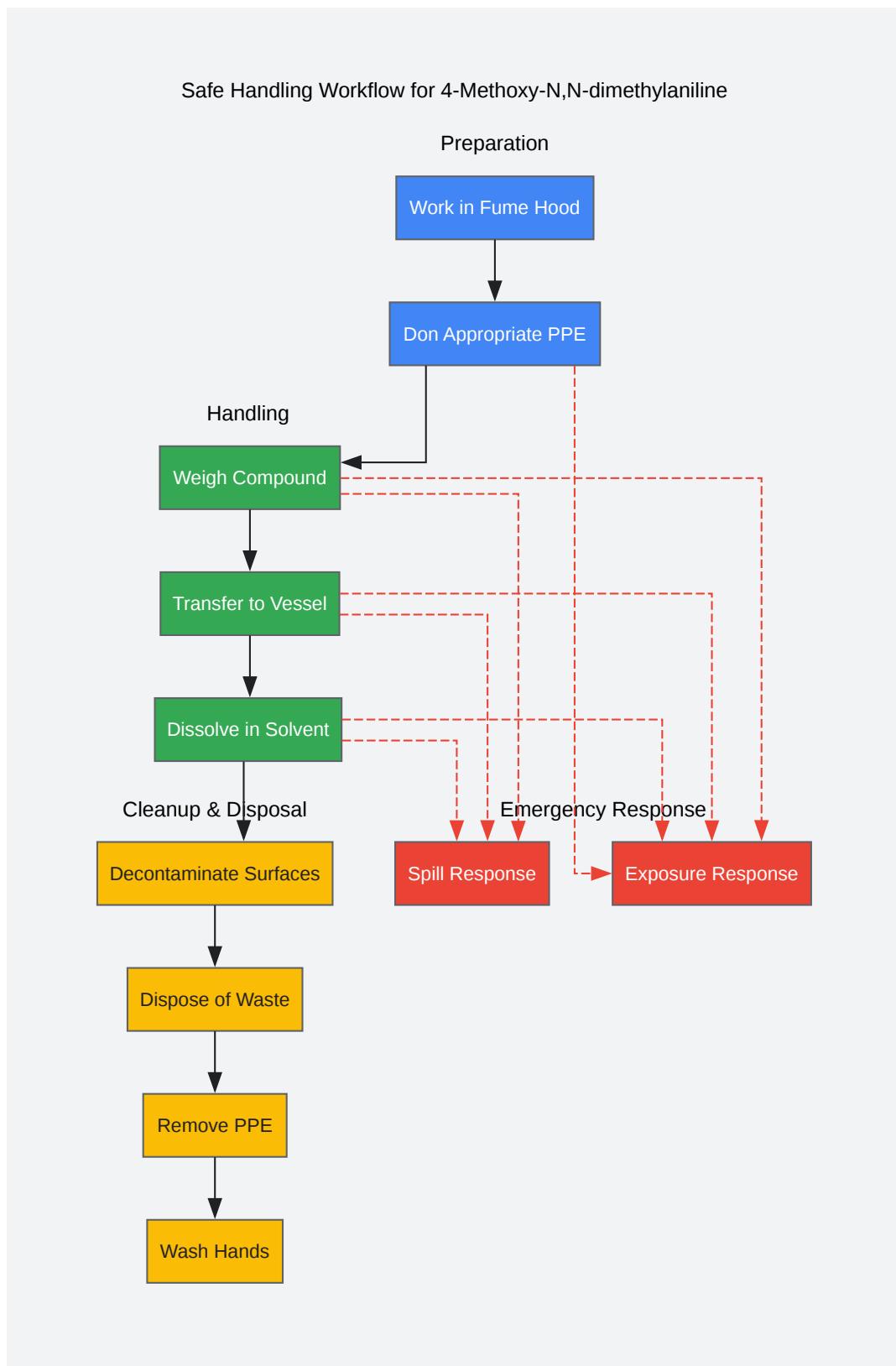
Storage and Disposal Plan

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as acids, acid chlorides, acid anhydrides, and oxidizing agents.[\[2\]](#) Keep the container tightly closed.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. This material may be burned in a chemical incinerator equipped with an

afterburner and scrubber.[\[2\]](#) Contact a licensed professional waste disposal service.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **4-Methoxy-N,N-dimethylaniline** in a laboratory setting.

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Caption: Workflow for handling **4-Methoxy-N,N-dimethylaniline**.

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